

4-(1H-Pyrazol-1-yl)cyclohexan-1-one CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(1H-Pyrazol-1-yl)cyclohexan-1-one

CAS No.: 1425971-78-3

Cat. No.: B1407815

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Technical Whitepaper: 4-(1H-Pyrazol-1-yl)cyclohexan-1-one

Structural Integrity, Synthetic Process Chemistry, and Pharmacophore Utility

Chemical Identity & Molecular Architecture[1]

This molecule represents a "privileged scaffold" in medicinal chemistry—a cyclohexanone ring substituted at the 4-position with a pyrazole moiety via the nitrogen atom (

). This geometry is essential for projecting the pyrazole ring into specific kinase binding pockets (e.g., the ATP-binding site of JAK1/JAK2) while the ketone provides a vector for further functionalization (reductive amination or nucleophilic addition).

Core Identifiers

Parameter	Specification
Chemical Name	4-(1H-Pyrazol-1-yl)cyclohexan-1-one
CAS Number	1425971-78-3 (Primary); Note: Often confused with 1252607-48-9 (4-methyl analog)
Molecular Formula	
Molecular Weight	164.21 g/mol
SMILES	<chem>O=C1CCC(N2N=CC=C2)CC1</chem>
InChI Key	YECXIAXNZCMOND-UHFFFAOYSA-N (Analogous base key)
Physical State	Off-white to pale yellow solid
Solubility	Soluble in DMSO, MeOH, DCM; Sparingly soluble in water

Stereochemical Considerations

The molecule possesses a plane of symmetry passing through C1 and C4 of the cyclohexane ring. However, upon reduction or functionalization of the ketone, cis/trans isomerism becomes a Critical Quality Attribute (CQA).

- Conformation: The cyclohexane ring predominantly adopts a chair conformation. The bulky pyrazole group at C4 will prefer the equatorial position to minimize 1,3-diaxial interactions, stabilizing the structure.

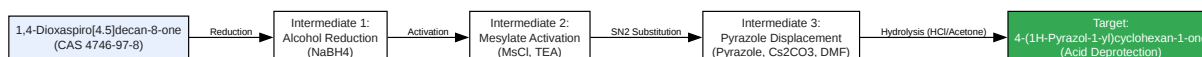
Synthetic Pathways & Process Chemistry[8][9]

The synthesis of N-alkylated pyrazoles on cycloalkanes requires overcoming the poor nucleophilicity of the pyrazole nitrogen and preventing competing C-alkylation. The most robust, scalable route involves Nucleophilic Displacement on a Protected Ketal, avoiding the pitfalls of direct conjugate addition.

Route A: The Ketal-Mesylate Displacement (Recommended)

This pathway ensures regioselectivity (-alkylation) and protects the ketone from side reactions.

Workflow Diagram



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Caption: Step-wise synthesis from commercially available ketal-protected ketone.

Detailed Protocol

Step 1: Reduction & Activation^[1]

- Reduction: Dissolve 1,4-dioxaspiro[4.5]decan-8-one (1.0 eq) in MeOH at 0°C. Add (0.5 eq) portion-wise. Stir for 2h. Quench with water, extract with DCM.^[1]
- Mesylation: Dissolve the resulting alcohol in DCM. Add Triethylamine (1.5 eq) and cool to 0°C. Dropwise add Methanesulfonyl chloride (MsCl, 1.2 eq). The reaction is exothermic; maintain T < 10°C.
 - Checkpoint: Monitor TLC for disappearance of alcohol. The mesylate is unstable on silica; proceed immediately.

Step 2: Nucleophilic Displacement (

)

- Reagents: Pyrazole (1.2 eq), Cesium Carbonate (, 2.0 eq), DMF (anhydrous).

- Procedure: Heat the mixture to 80-90°C for 12-16 hours.
 - Mechanism:[2] The pyrazolate anion attacks the C8 position, displacing the mesylate.
is preferred over NaH for easier handling and cleaner profiles.
 - Regioselectivity:
attack is favored over
attack due to sterics and electronics of the pyrazole ring.

Step 3: Deprotection

- Hydrolysis: Treat the protected intermediate with 2N HCl in Acetone/Water (1:1) at RT for 4 hours.
- Workup: Neutralize with
, extract with EtOAc. Purify via flash chromatography (Hexane/EtOAc gradient).

Analytical Characterization

Validating the structure requires distinguishing it from the gem-disubstituted impurity or the O-alkylated isomer (rare).

Expected NMR Profile (, 400 MHz)

Proton ()	Shift (ppm)	Multiplicity	Integration	Assignment
Pyrazole-H	7.50 - 7.55	Doublet (d)	1H	C3-H or C5-H (aromatic)
Pyrazole-H	7.35 - 7.40	Doublet (d)	1H	C5-H or C3-H (aromatic)
Pyrazole-H	6.20 - 6.25	Triplet (t)	1H	C4-H (aromatic)
Methine	4.20 - 4.35	Multiplet (m)	1H	Cyclohexyl C4-H ()
Methylene	2.40 - 2.60	Multiplet	4H	Cyclohexyl C2-H, C6-H (-keto)
Methylene	2.10 - 2.30	Multiplet	4H	Cyclohexyl C3-H, C5-H

Note: The methine proton shift (~4.3 ppm) is diagnostic for N-alkylation. If O-alkylation occurred, this shift would be significantly different.

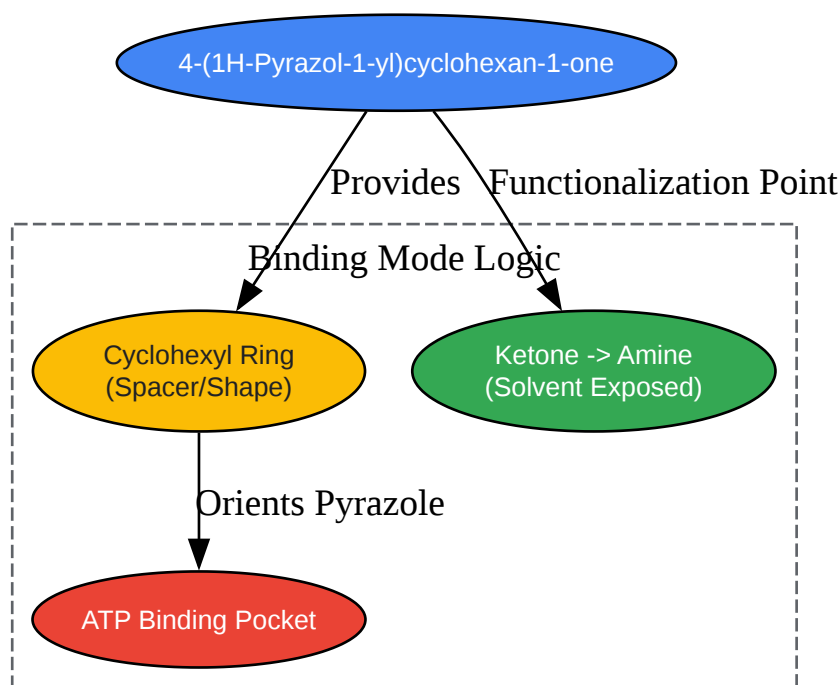
Mass Spectrometry (LC-MS)

- Ionization: ESI (+)
- Parent Ion
: 165.2 m/z
- Fragmentation: Loss of pyrazole (68) is a common fragment in MS/MS.

Medicinal Chemistry Applications

This scaffold is a cornerstone in the design of JAK (Janus Kinase) Inhibitors. The logic follows the "linker-hinge binder" strategy.

Pharmacophore Logic



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Caption: The cyclohexyl ring acts as a rigid spacer, orienting the pyrazole for pi-stacking or H-bonding.

- JAK Inhibitors (e.g., Oclacitinib analogs): The pyrazole nitrogen often mimics the adenine ring of ATP, forming hydrogen bonds with the kinase hinge region. The cyclohexane ring fills the hydrophobic pocket, and the ketone is reductively aminated to attach solubilizing groups (e.g., methylsulfonamides).
- CDK2 Inhibitors: Similar scaffolds have been used to target Cyclin-Dependent Kinases, where the pyrazole acts as a bioisostere for phenylsulfonamides.

Handling & Safety (SDS Summary)

While specific toxicological data for this intermediate may be sparse, it should be handled with the precautions standard for nitrogen-containing heterocycles.

- GHS Classification:
 - Warning: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319), STOT SE 3 (H335).
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2-8°C. Hygroscopic.
- Incompatibility: Strong oxidizing agents, strong bases.

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- To cite this document: BenchChem. [4-(1H-Pyrazol-1-yl)cyclohexan-1-one CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at:
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